

# Technical Guide: Stability and Storage Protocols for 2-Iodooxazole

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## Compound of Interest

Compound Name: **2-Iodooxazole**

Cat. No.: **B2367723**

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## Executive Summary

**2-Iodooxazole** (CAS No. 877614-97-6) is a pivotal heterocyclic building block in contemporary drug discovery and organic synthesis. Its utility is primarily derived from the strategically positioned iodine atom on the oxazole scaffold, which serves as a versatile handle for a multitude of palladium-catalyzed cross-coupling reactions, including Suzuki, Stille, and Sonogashira couplings.<sup>[1][2]</sup> This reactivity, however, is counterbalanced by a susceptibility to degradation if not stored and handled with meticulous care. This guide provides an in-depth analysis of the chemical stability of **2-Iodooxazole**, elucidates its potential degradation pathways, and establishes rigorous, field-proven protocols for its storage and handling to ensure its integrity for research and development applications.

## Chemical & Physical Properties

A foundational understanding of **2-Iodooxazole**'s properties is essential for its proper management in a laboratory setting.

Property	Value	Source(s)
CAS Number	877614-97-6	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>3</sub> H <sub>2</sub> INO	<a href="#">[4]</a>
Molecular Weight	194.96 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Physical Form	Solid	<a href="#">[3]</a>
Boiling Point	198.1 ± 23.0 °C (Predicted)	<a href="#">[2]</a> <a href="#">[4]</a>
Density	2.227 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[4]</a>
Purity (Typical)	95-98%	<a href="#">[3]</a>

## Core Stability Profile & Influencing Factors

The stability of **2-iodooxazole** is contingent on several environmental factors. The carbon-iodine (C-I) bond on the electron-deficient oxazole ring is the primary site of reactivity and potential degradation. The following factors are critical to control:

- Temperature: Elevated temperatures can provide the activation energy required for decomposition. The C-I bond, while useful in synthesis, is weaker than corresponding C-Br or C-Cl bonds, making the molecule susceptible to thermal degradation. Multiple suppliers mandate storage at freezer temperatures (-20°C) or under refrigeration (2-8°C) to minimize kinetic degradation rates.[\[3\]](#)[\[4\]](#)
- Light: The recommendation to "Keep in dark place" is ubiquitous among suppliers.[\[3\]](#)[\[4\]](#)[\[5\]](#) This strongly suggests photosensitivity. Iodo-aromatic compounds are known to absorb UV-Vis light, which can induce homolytic cleavage of the C-I bond, initiating radical-based degradation pathways.
- Atmosphere: Storage under an "inert atmosphere" (e.g., Argon, Nitrogen) is a standard requirement.[\[3\]](#)[\[4\]](#)[\[5\]](#) This precaution is twofold: it prevents potential oxidation of the electron-rich oxazole ring and mitigates hydrolysis by excluding atmospheric moisture. Some heterocyclic compounds can undergo complex degradation in the presence of oxygen, analogous to the observed base-mediated autoxidation of imidazole moieties in other active pharmaceutical ingredients.[\[6\]](#)

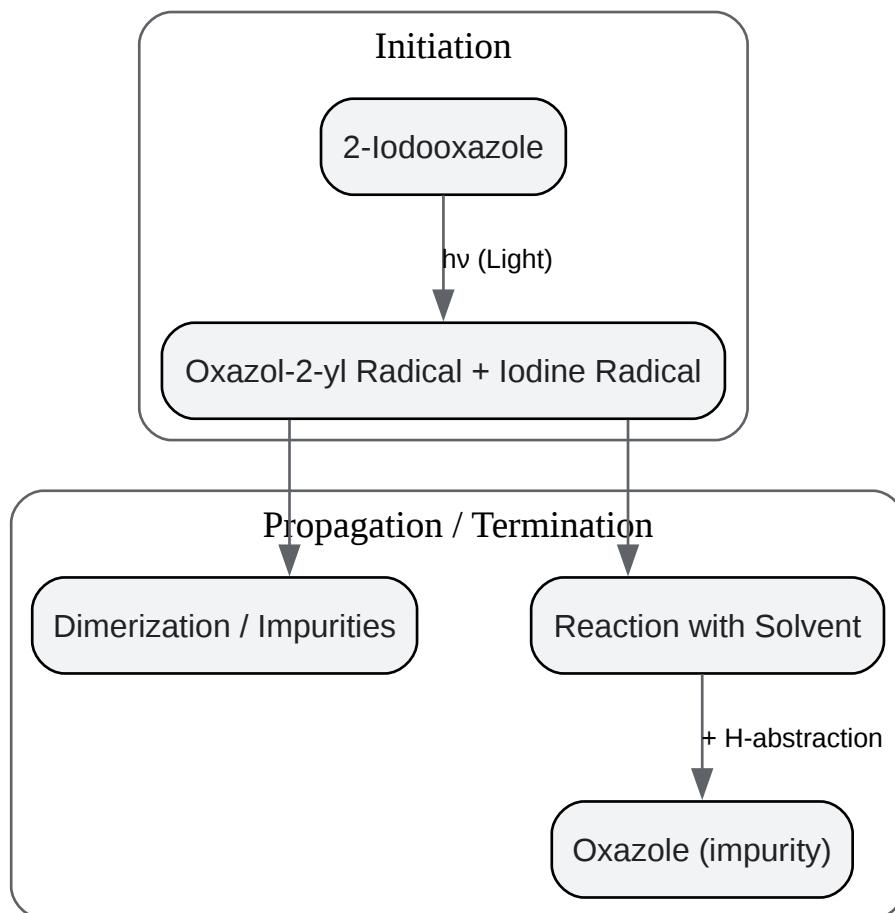
- **Moisture:** The need for dry storage conditions is explicitly and implicitly stated.[2][7] While the oxazole ring itself is generally stable to hydrolysis, moisture can facilitate certain degradation mechanisms or react with trace impurities (e.g., residual acid from synthesis) that could catalyze decomposition.

## Potential Degradation Pathways

While specific degradation studies on **2-iodooxazole** are not extensively published, its structure allows for the postulation of several logical degradation pathways based on established chemical principles. Understanding these pathways is key to designing effective preventative storage protocols.

### Pathway A: Photolytic C-I Bond Homolysis

This is a highly probable degradation route given the light sensitivity of the compound. Absorption of photons can lead to the cleavage of the C-I bond, generating an oxazol-2-yl radical and an iodine radical. These reactive intermediates can then undergo various reactions, such as dimerization or hydrogen abstraction from a solvent, leading to impurities.



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Caption: Postulated photolytic degradation pathway for **2-iodooxazole**.

## Pathway B: Nucleophilic Aromatic Substitution

The iodine atom can act as a leaving group in the presence of strong nucleophiles. While not a major concern during proper storage, contamination with bases (e.g., amines, hydroxides) or other nucleophiles could lead to the formation of substituted oxazole impurities.

## Pathway C: Oxidative Degradation

Exposure to atmospheric oxygen, especially if catalyzed by trace metals or light, can lead to the oxidation of the oxazole ring. This can result in ring-opening or the formation of various oxidized byproducts, compromising the sample's purity and reactivity. Forced degradation

studies on other nitrogen-containing heterocycles like imidazoles have shown their susceptibility to oxidation by peroxides or autoxidation.[6]

## Recommended Storage and Handling Protocols

Adherence to a strict storage and handling protocol is a self-validating system for maintaining the integrity of **2-iodooxazole**.

## Summary of Storage Conditions

The following table consolidates storage recommendations from various chemical suppliers, highlighting the consensus on best practices.

Supplier / Source	Storage Temperature	Atmosphere	Light/Moisture Conditions
Sigma-Aldrich / Ambeed	Store in freezer, under -20°C	Inert atmosphere	Keep in dark place
ChemicalBook	Store in freezer, under -20°C	Inert atmosphere	Keep in dark place
ChemScene (via Sigma)	-20°C	Not Specified	Not Specified
ChemShuttle	2-8°C	Not Specified	Sealed, dry
CHIRALEN (for derivative)	2-8°C	Inert atmosphere	Keep in dark place
BLD Pharm	Store in freezer, under -20°C	Inert atmosphere	Keep in dark place

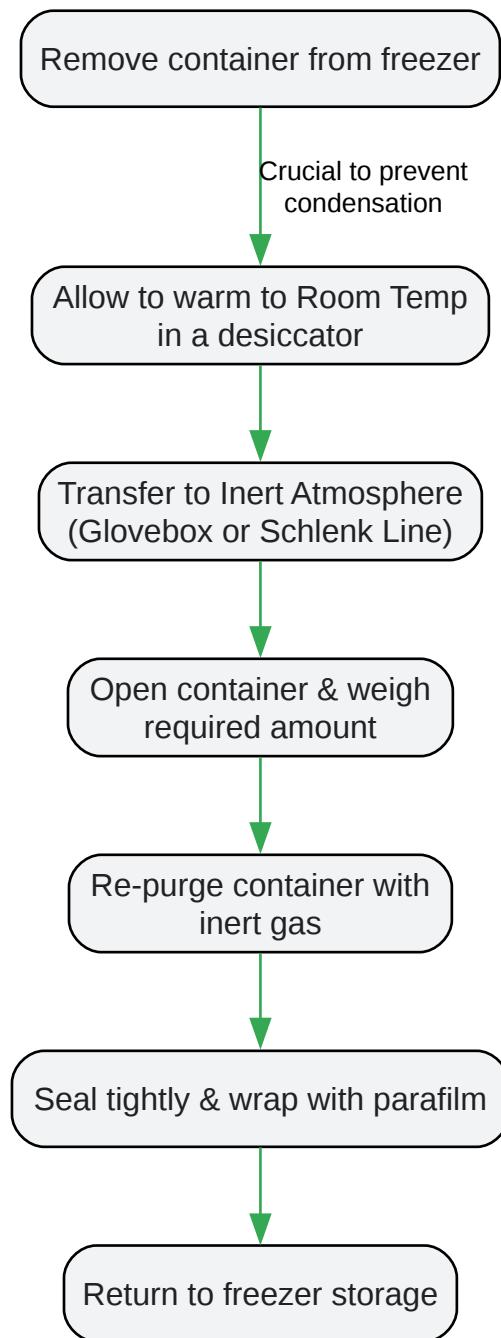
## Step-by-Step Laboratory Storage Protocol

- Receipt and Inspection: Upon receipt, inspect the container seal for integrity. Note the date of receipt on the label. The compound is typically shipped via cold-chain transportation.[3][5]
- Container Selection: Store the compound in its original, tightly sealed container. If repackaging is necessary, use an amber glass vial with a PTFE-lined cap.

- Atmosphere Control: Before sealing for storage, flush the container headspace with a dry, inert gas such as argon or nitrogen.
- Temperature Control: Place the sealed container in a designated, explosion-proof, or flammable-rated laboratory freezer set to -20°C.[8] For short-term storage, 2-8°C is acceptable if a freezer is unavailable, but -20°C is preferred for long-term stability.
- Light Exclusion: Ensure the freezer is in a dark room or place the container inside a secondary box to eliminate light exposure.
- Inventory Management: Use a first-in, first-out system.[8] It is advisable to note the date the container is first opened on the label.

## Step-by-Step Handling Workflow

Handling this compound requires preventing its exposure to ambient air and moisture.



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Caption: Recommended workflow for handling **2-iodooxazole**.

## Safety & Incompatibility

- Hazard Profile: **2-Iodoxxazole** is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation),

and H335 (May cause respiratory irritation).[\[3\]](#) Standard personal protective equipment (lab coat, safety glasses, gloves) should be worn.

- Incompatible Materials: To prevent hazardous reactions and degradation, store **2-iodooxazole** away from:
  - Strong oxidizing agents.[\[9\]](#)
  - Strong bases and nucleophiles.
  - Alkali metals.[\[9\]](#)
  - Keep halogenated compound waste separate from other solvent waste.[\[9\]](#)

## Conclusion

The long-term stability of **2-iodooxazole** is readily achievable through the diligent control of temperature, light, atmosphere, and moisture. The optimal storage condition is at -20°C, under a dry, inert atmosphere, in a dark location. By understanding the potential degradation pathways and implementing the rigorous storage and handling protocols outlined in this guide, researchers can ensure the compound's purity and reactivity, thereby safeguarding the integrity of their synthetic endeavors and research outcomes.

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